lithium;1,4,6,9-tetraoxa-5-boranuidaspiro[4.4]nonane-2,3,7,8-tetrone

• IUPAC Name: lithium;1,4,6,9-tetraoxa-5-boranuidaspiro[4.4]nonane-2,3,7,8-tetrone
• InChI: InChI=1S/C4BO8.Li/c6-1-2(7)11-5(10-1)12-3(8)4(9)13-5;/q-1;+1
• InChI Key: NVQAYVUCVASGDK-UHFFFAOYSA-N

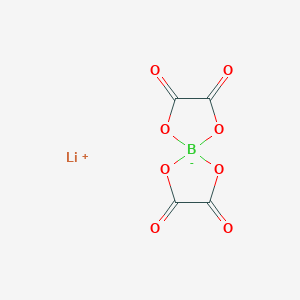

• Canonical SMILES: [Li+].[B-]12(OC(=O)C(=O)O1)OC(=O)C(=O)O2
• Molecular Formula: C4BLiO8
• Molecular Weight: 193.8 g/mol

Description

Lithium;1,4,6,9-tetraoxa-5-boranuidaspiro[4.4]nonane-2,3,7,8-tetrone, also known as lithium bis(oxalate)borate, is a compound with the molecular formula C4BLiO8 and a molecular weight of 193.79 g/mol . This compound is a white to almost white powder or crystal and is known for its high thermal stability and solubility in water and organic solvents .

Preparation Methods

The synthesis of lithium;1,4,6,9-tetraoxa-5-boranuidaspiro[4.4]nonane-2,3,7,8-tetrone typically involves a solid-state reaction. The starting materials include oxalic acid, lithium hydroxide, and boric acid . The reaction proceeds through a thermal treatment in the air, followed by a recrystallization process to obtain the final product . Industrial production methods may involve similar processes but on a larger scale, ensuring the purity and consistency of the compound.

Chemical Reactions Analysis

Lithium;1,4,6,9-tetraoxa-5-boranuidaspiro[4.4]nonane-2,3,7,8-tetrone undergoes various chemical reactions, including:

Decomposition: At temperatures higher than 300°C, the compound decomposes into lithium carbonate, boron trioxide, carbon dioxide, and carbon monoxide.

Hydrolysis: In the presence of water, it slowly decomposes to form oxalic acid, boric acid, and lithium oxalate.

Common reagents used in these reactions include water and heat. The major products formed from these reactions are lithium carbonate, boron trioxide, carbon dioxide, carbon monoxide, oxalic acid, boric acid, and lithium oxalate .

Scientific Research Applications

Lithium;1,4,6,9-tetraoxa-5-boranuidaspiro[4.4]nonane-2,3,7,8-tetrone has several scientific research applications:

Electrolyte Material: It is used as a novel boron-based lithium salt electrolyte material for lithium-ion batteries.

Battery Performance: The compound is compatible with various anodes and metal oxide cathodes, making it suitable for high-performance batteries such as lithium-ion batteries, lithium polymer batteries, and other advanced battery systems.

Mechanism of Action

The mechanism of action of lithium;1,4,6,9-tetraoxa-5-boranuidaspiro[4.4]nonane-2,3,7,8-tetrone primarily involves its role as an electrolyte in lithium-ion batteries. It helps in the formation of a stable solid electrolyte interphase (SEI) on the anode surface, which is crucial for the efficient and safe operation of the battery . The compound’s high thermal stability and good film-forming properties contribute to the overall performance and longevity of the battery .

Comparison with Similar Compounds

Lithium;1,4,6,9-tetraoxa-5-boranuidaspiro[4.4]nonane-2,3,7,8-tetrone can be compared with other similar compounds used in battery electrolytes, such as:

Lithium hexafluorophosphate (LiPF6): While LiPF6 is widely used in lithium-ion batteries, it is less thermally stable compared to lithium bis(oxalate)borate.

Lithium tetrafluoroborate (LiBF4): LiBF4 is another alternative, but it also lacks the high thermal stability and film-forming properties of lithium bis(oxalate)borate.

The uniqueness of this compound lies in its combination of high thermal stability, good film-forming properties, and environmental friendliness, making it a superior choice for advanced battery systems .
